

Solubility Profile of 2-Methyldecanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyldecanoic acid

CAS No.: 24323-23-7

Cat. No.: B1670071

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Executive Summary & Molecular Characterization

2-Methyldecanoic acid is a chiral, branched fatty acid (

).

[2] Unlike its straight-chain isomer, undecanoic acid, or its parent chain, decanoic acid, the presence of a methyl group at the

-position (C2) significantly disrupts crystalline packing. This structural modification lowers the melting point and enhances solubility in organic solvents, making it a critical intermediate in the synthesis of chiral pheromones and lipophilic drug conjugates.

Physicochemical Baseline

Property	Value / Characteristic	Impact on Solubility
Molecular Weight	186.29 g/mol	Moderate size; diffusion rates in solvent are typical for lipids. [2]
Physical State (25°C)	Liquid / Low-melting Solid	High miscibility with non-polar solvents; no lattice energy barrier to overcome for dissolution in many organics. [2]
LogP (Predicted)	~4.1 – 4.5	Highly lipophilic; preferentially partitions into non-polar phases.[2]
pKa	~4.83	Weak acid; solubility in aqueous media is pH-dependent (soluble as carboxylate salt at pH > 6).[2]
Chirality	(R) and (S) enantiomers	Enantiomers have identical solubility in achiral solvents but differ in chiral environments (e.g., resolving agents).[2]

Solubility Landscape

The solubility of **2-methyldecanoic acid** is governed by the principle of "like dissolves like", but with a steric twist. The

-methyl branch creates a "kink" that prevents the tight Van der Waals packing seen in linear fatty acids (like stearic or palmitic acid).[2] Consequently, **2-methyldecanoic acid** exhibits higher solubility in organic solvents and a lower critical solution temperature compared to its linear analogs.[2]

Solvent Compatibility Table

Data synthesized from homologous series behavior (branched C10-C12 fatty acids).

Solvent Class	Solvent	Solubility Rating	Mechanistic Insight
Non-Polar	Hexane / Heptane	Miscible	Dominant London Dispersion Forces.[2] Ideal for extraction from aqueous phases. [2]
Toluene	Miscible	-interactions from toluene complement the hydrophobic tail. [2] Excellent for reflux processes.[2]	
Polar Aprotic	Chloroform ()	Very High	Excellent solvent due to hydrogen bond donor capability of to the carbonyl oxygen.[2]
Acetone	High	Good solubility, though less than chloroform.[2][3] Useful for low-temperature crystallization if purification is needed. [2]	
DMSO	Moderate	Soluble, but high viscosity and boiling point make removal difficult.[2]	
Polar Protic	Ethanol / Methanol	High	Soluble due to H-bonding with the carboxyl group.[2] Solubility decreases significantly as

temperature drops
(useful for
recrystallization of
derivatives).[2]

Water	Insoluble (<50 mg/L)	Hydrophobic effect dominates.[2] The hydrocarbon tail () disrupts water structure too energetically.[2]
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Thermodynamic Modeling

For precise process engineering (e.g., crystallization), the solubility

(mole fraction) can be modeled using the Modified Apelblat Equation, which correlates solubility with temperature (

): [2]

- A, B, C: Empirical constants determined experimentally.
- Application: Use this model to predict yield losses in mother liquors during cooling crystallization.[2]

Experimental Protocols

As a Senior Scientist, I recommend validating these values internally, as commercial batches may contain isomers affecting saturation points.

Protocol A: Gravimetric Determination of Solubility (The Gold Standard)

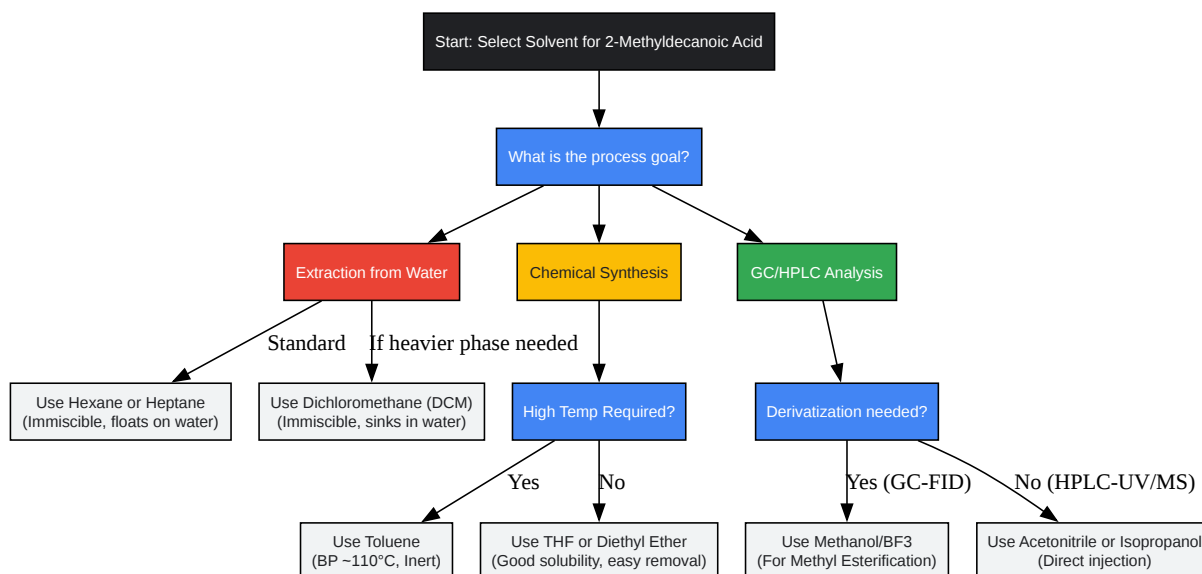
This protocol ensures thermodynamic equilibrium is reached, critical for accurate data.

Materials: **2-Methyldecanoic acid**, anhydrous solvent, temperature-controlled orbital shaker, 0.45 µm PTFE syringe filters.

- Preparation: Add excess **2-methyldecanoic acid** to 10 mL of solvent in a sealed glass vial until a visible undissolved phase remains (saturation).
- Equilibration: Agitate at the target temperature (e.g., 25°C) for 24 hours. Crucial: Ensure constant temperature; fluctuations cause supersaturation or precipitation.[\[2\]](#)
- Filtration: Stop agitation and let settle for 1 hour. Quickly filter the supernatant using a pre-warmed syringe filter (to prevent precipitation in the filter).
- Quantification:
 - Pipette a known volume () of filtrate into a pre-weighed dish.[\[2\]](#)
 - Evaporate solvent under nitrogen stream or vacuum.[\[2\]](#)
 - Weigh the residue ().[\[2\]](#)
- Calculation: Solubility () = [\[2\]](#)

Protocol B: Solvent Selection Decision Tree

Use this logic flow to select the appropriate solvent for your specific application (Extraction vs. Reaction vs. Analysis).



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Figure 1: Decision matrix for solvent selection based on process requirements.

Applications in Drug Development[4]

Chiral Resolution via Diastereomeric Salt Formation

Since **2-methyldecanoic acid** is chiral, solubility differences are exploited to separate enantiomers.[2]

- Mechanism: React the racemic acid with a chiral amine (e.g., (R)-1-phenylethylamine).[2]
- Solvent Role: The resulting diastereomeric salts will have distinct solubilities in solvents like Acetone or Acetonitrile. The less soluble salt precipitates, allowing filtration.

- Optimization: The branching at C2 often increases the solubility difference between diastereomers compared to linear analogs, making resolution more efficient.

Lipophilicity Modulation

In drug formulation, **2-methyldecanoic acid** is used as a hydrophobic counter-ion to increase the lipophilicity of hydrophilic amine drugs.

- Impact: Forming an ion-pair with this acid can increase the drug's solubility in lipid membranes (permeability) and in formulation vehicles like Miglyol or Corn Oil.[2]

References

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